

Commercial Availability and Technical Guide for 3-Nonyne

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Compound of Interest

Compound Name: 3-Nonyne

Cat. No.: B165639

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the commercial availability, suppliers, and key physicochemical properties of **3-Nonyne** (CAS No. 20184-89-8). Additionally, it outlines detailed experimental protocols for its synthesis and potential applications in organic synthesis, catering to the needs of researchers and professionals in drug development and chemical sciences.

Commercial Availability and Suppliers

3-Nonyne is readily available from a variety of chemical suppliers, ranging from large multinational corporations to smaller specialized laboratories. The compound is typically offered in various purities and quantities to suit diverse research and development needs. Below is a summary of prominent suppliers and their typical product specifications.

Table 1: Commercial Suppliers of **3-Nonyne**

Supplier	Purity	Available Quantities	Notes
TCI America	>98.0% (GC)[1][2]	5 mL, 25 mL	Also available through distributors like Fisher Scientific.[3]
Santa Cruz Biotechnology	Research Grade	Inquire for details	For research use only. [4]
LabSolutions	98.0% (GC)[5]	1 mL	Price provided for reference, formal quote required.[5]
ChemicalBook	Various	Various	Platform lists multiple suppliers primarily from Asia.[6]
BenchChem	Research Grade	Inquire for details	For research use only, not for human or veterinary use.[7]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **3-Nonyne** is essential for its safe handling, storage, and application in experimental work. The following table summarizes key data points compiled from various supplier and database sources.

Table 2: Physicochemical Properties of **3-Nonyne**

Property	Value	Source(s)
CAS Number	20184-89-8	[1][4][5][6]
Molecular Formula	C ₉ H ₁₆	[1][4][5]
Molecular Weight	124.23 g/mol	[1][4][5]
Appearance	Colorless to almost colorless clear liquid	[1][2]
Boiling Point	156 °C	[2][6]
Density	0.762 g/cm ³	[6]
Refractive Index	1.4280 to 1.4320	[6]
Purity (typical)	>98.0% (GC)	[1][2][5]
Synonyms	Amylethylacetylene, Ethylpentylacetylene	[1][5][6]

Experimental Protocols

Detailed experimental procedures are crucial for the successful synthesis and application of **3-Nonyne**. Below are representative protocols for its synthesis via alkylation of a terminal alkyne and a general procedure for its use in a 1,3-dipolar cycloaddition reaction.

Synthesis of 3-Nonyne via Alkylation of 1-Heptyne

This protocol is adapted from established procedures for the alkylation of terminal alkynes and provides a reliable method for the laboratory-scale synthesis of **3-Nonyne**.

Reaction Scheme:

Materials:

- 1-Heptyne
- n-Butyllithium (n-BuLi) in hexanes

- Ethyl bromide
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware for anhydrous reactions (e.g., round-bottom flask, dropping funnel, condenser)
- Magnetic stirrer and heating mantle

Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, a reflux condenser, and a nitrogen inlet is assembled. The system is flushed with dry nitrogen to ensure an inert atmosphere.
- **Deprotonation:** Anhydrous THF is added to the flask, followed by 1-heptyne. The solution is cooled to 0 °C in an ice bath.
- A solution of n-butyllithium in hexanes is added dropwise via the dropping funnel over 30 minutes, maintaining the temperature at 0 °C. The reaction mixture is stirred for an additional hour at this temperature to ensure complete formation of the lithium acetylide.
- **Alkylation:** Ethyl bromide is added dropwise to the reaction mixture at 0 °C. After the addition is complete, the ice bath is removed, and the reaction is allowed to warm to room temperature and stirred overnight.
- **Workup:** The reaction is carefully quenched by the slow addition of saturated aqueous ammonium chloride solution. The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.

- Purification: The solvent is removed under reduced pressure using a rotary evaporator. The crude product is then purified by fractional distillation to yield pure **3-Nonyne**.

[3+2] Cycloaddition Reaction with 3-Nonyne: A Representative Protocol

This protocol outlines a general procedure for the 1,3-dipolar cycloaddition of an in-situ generated nitrile imine with **3-Nonyne** to form a pyrazole derivative. This reaction highlights a potential application of **3-Nonyne** in the synthesis of heterocyclic compounds.

Reaction Scheme:

Materials:

- A suitable hydrazonoyl chloride (e.g., N-phenyl-2-oxopropanehydrazonoyl chloride)
- **3-Nonyne**
- Triethylamine (Et₃N)
- Anhydrous toluene
- Standard laboratory glassware
- Magnetic stirrer and heating mantle

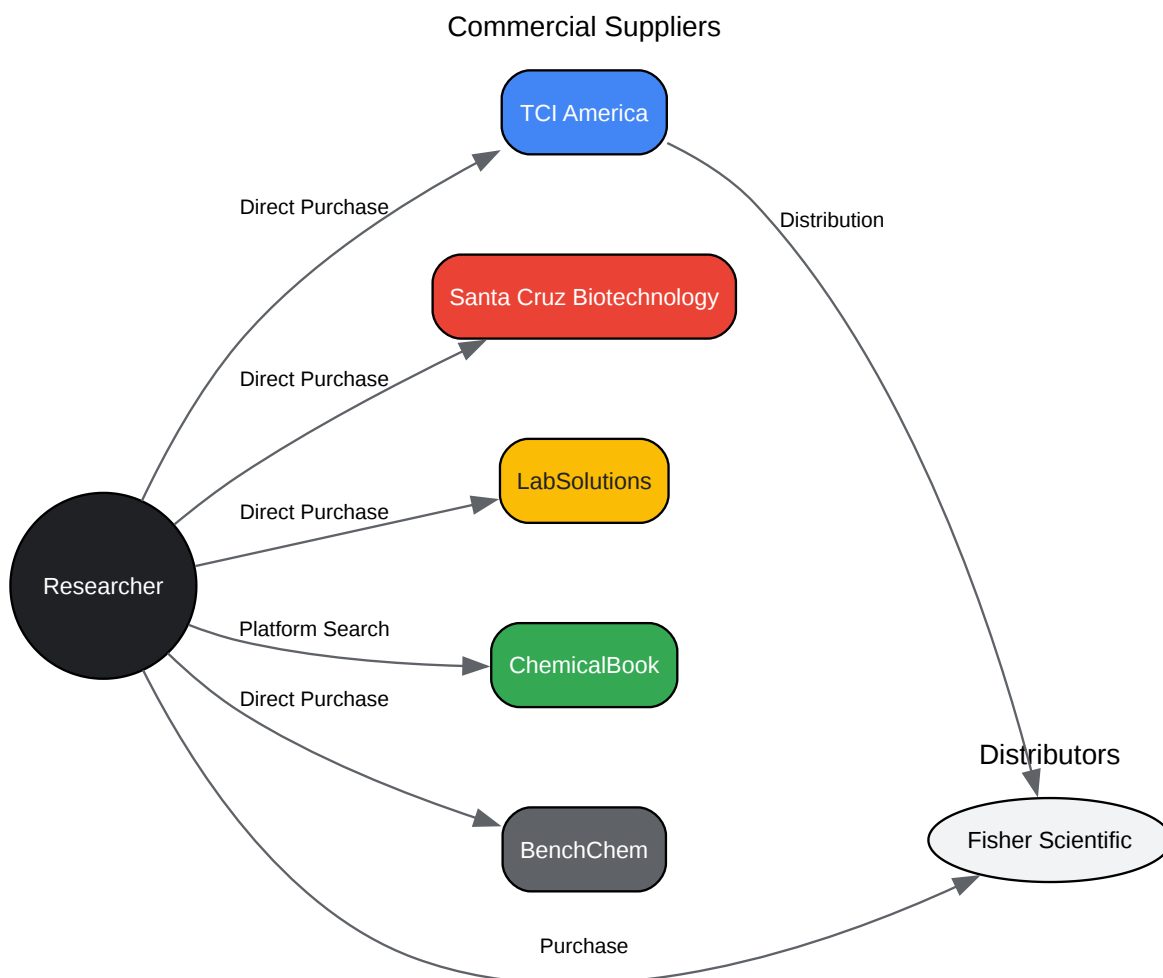
Procedure:

- Reaction Setup: A round-bottom flask is charged with the hydrazonoyl chloride, **3-Nonyne**, and anhydrous toluene under a nitrogen atmosphere.
- Dipole Generation and Cycloaddition: Triethylamine is added to the stirred solution. The reaction mixture is then heated to reflux and monitored by thin-layer chromatography (TLC) until the starting materials are consumed.
- Workup: The reaction mixture is cooled to room temperature, and the triethylammonium chloride salt is removed by filtration.

- The filtrate is concentrated under reduced pressure.
- Purification: The crude product is purified by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexanes and ethyl acetate) to afford the desired pyrazole derivative.

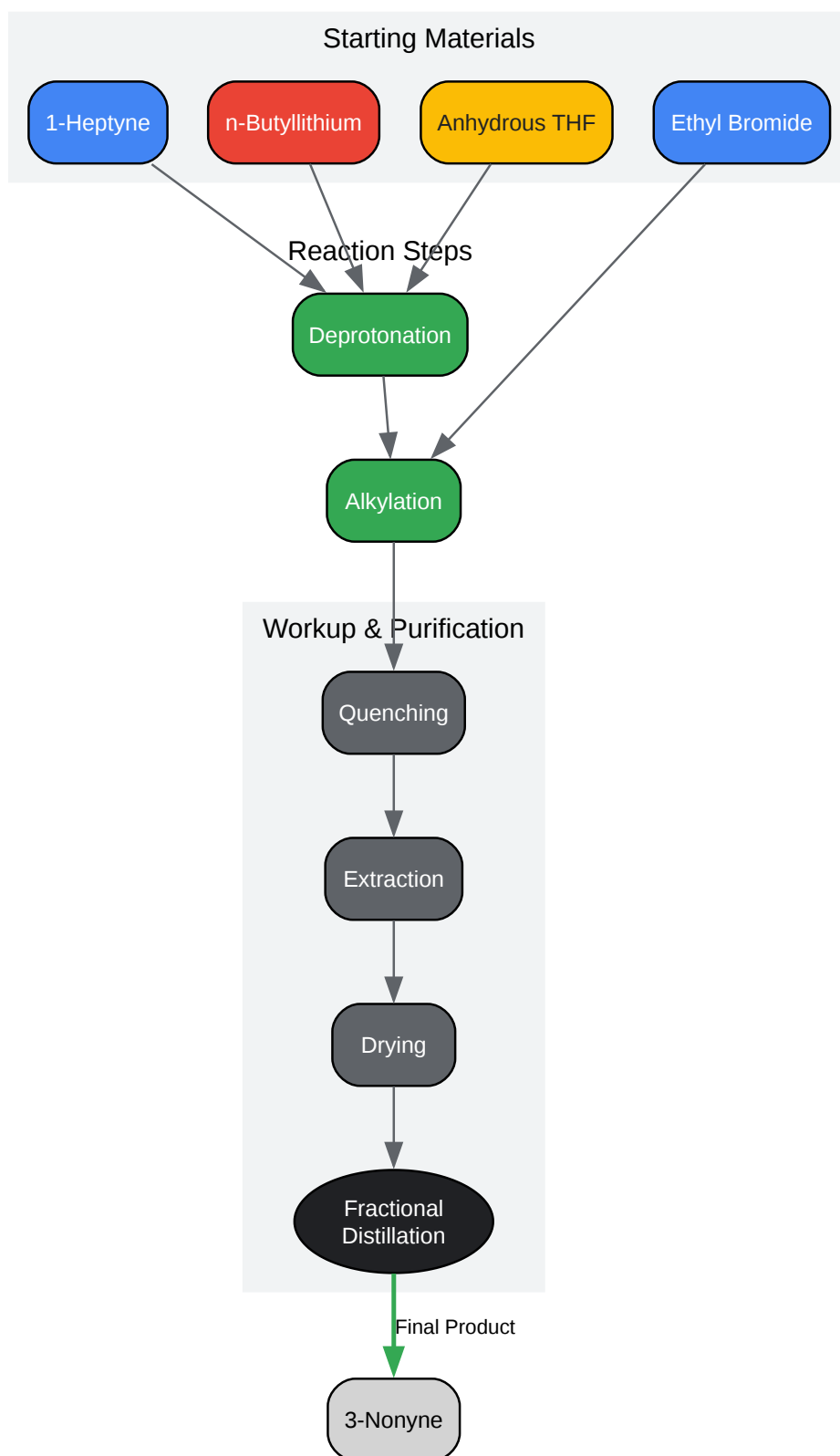
Visualizations

The following diagrams, generated using Graphviz, illustrate key logical relationships relevant to the procurement and synthesis of **3-Nonyne**.



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Caption: Supplier landscape for **3-Nonyne**.



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Caption: Synthesis workflow for **3-Nonyne**.

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Phone: (601) 213-4426

Email: info@benchchem.com